

Preparation of Centaureidin Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Centaureidin

Cat. No.: B101293

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Centaureidin is a flavonoid compound, specifically an O-methylated flavonol, that has garnered significant interest in the scientific community for its potential therapeutic properties, including anti-inflammatory, antioxidant, and anti-cancer activities.^{[1][2]} Found in various plants, it is a subject of research in pharmacology and drug development.^[3] Accurate and consistent preparation of **Centaureidin** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Centaureidin** stock solutions for laboratory use.

Physicochemical Properties

A summary of the key physicochemical properties of **Centaureidin** is presented in the table below. This information is essential for calculating the required mass for stock solution preparation and for understanding its solubility characteristics.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₆ O ₈	[3]
Molecular Weight	360.31 g/mol	[4][5]
Appearance	Powder	
Purity	≥98%	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Acetone, Chloroform, Dichloromethane, Ethyl Acetate	[4]
Melting Point	228°C	

Recommended Solvents and Storage

Solvents: Based on its solubility profile, Dimethyl Sulfoxide (DMSO) is the most recommended solvent for preparing high-concentration stock solutions of **Centaureidin** for in vitro experiments. Acetone can also be used, but its higher volatility may be a concern for long-term storage. For applications requiring organic solvents, Chloroform, Dichloromethane, and Ethyl Acetate are suitable options.[1][4] The choice of solvent should be compatible with the downstream experimental model (e.g., cell culture, enzymatic assays).

Storage Conditions: Proper storage is crucial to maintain the stability and bioactivity of **Centaureidin** solutions.

- **Short-term storage:** Stock solutions can be stored at room temperature for short periods (days to weeks).[1][2]
- **Long-term storage:** For long-term preservation, it is highly recommended to store stock solutions at -20°C.[2] Under these conditions, the solution is stable for at least six months. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Solutions should be protected from light.

Experimental Protocol: Preparation of a 10 mM Centaureidin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Centaureidin** in DMSO. The concentration can be adjusted based on specific experimental needs.

Materials:

- **Centaureidin** powder (purity $\geq 98\%$)
- Dimethyl Sulfoxide (DMSO), cell culture grade or equivalent purity
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Determine the required mass of **Centaureidin**:
 - The molecular weight of **Centaureidin** is 360.31 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 360.31 \text{ g/mol} \times 1000 \text{ mg/g} = 3.6031 \text{ mg}$
- Weighing the **Centaureidin**:
 - Tare a clean, dry microcentrifuge tube or amber glass vial on an analytical balance.

- Carefully weigh out approximately 3.6 mg of **Centaureidin** powder into the tared container. Record the exact mass.
- Dissolving the **Centaureidin**:
 - Add the appropriate volume of DMSO to the container with the weighed **Centaureidin**. For example, if you weighed exactly 3.60 mg, add 1.0 mL of DMSO.
 - If the actual weight is different, adjust the volume of DMSO accordingly to achieve the desired 10 mM concentration. For instance, if you weighed 4.0 mg, the required volume of DMSO would be:
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 360.31 \text{ (g/mol)}] / 10 \text{ (mmol/L)} = 1.11 \text{ mL}$
- Ensuring Complete Dissolution:
 - Close the container tightly and vortex the solution for 1-2 minutes until the **Centaureidin** is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, place the aliquots at -20°C in a light-protected container.

Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the workflow for preparing the **Centaureidin** stock solution and a simplified representation of its known biological activities.

Stock Solution Preparation Workflow

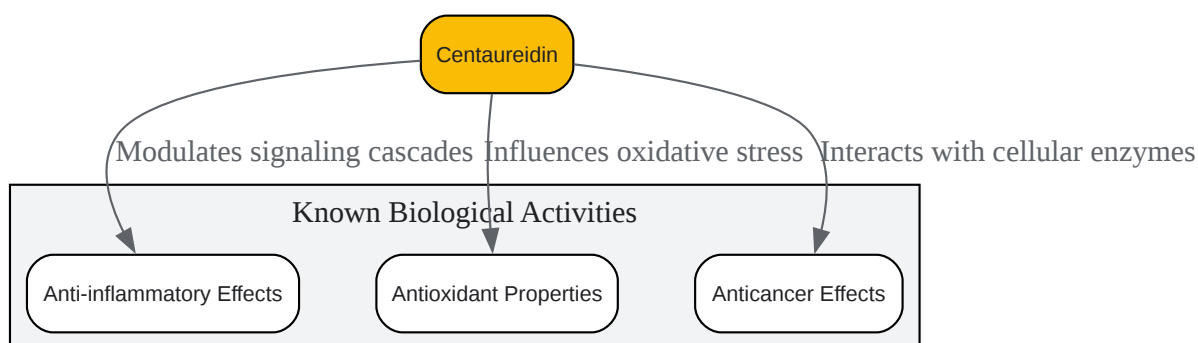
1. Weigh Centaureidin Powder

2. Add DMSO

3. Vortex to Dissolve

4. Aliquot into Tubes

5. Store at -20°C

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References

- 1. usbio.net [usbio.net]
- 2. medkoo.com [medkoo.com]
- 3. Centaureidin | 17313-52-9 | SAA31352 | Biosynth [biosynth.com]
- 4. Centaureidin | CAS:17313-52-9 | Manufacturer ChemFaces [chemfaces.com]
- 5. Centaureidin | CAS: 17313-52-9 | ChemNorm [chemnorm.com]
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